

# An In-depth Technical Guide to the Synthesis and Purification of Disodium Mesoxalate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Disodium mesoxalate*

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This technical guide provides a comprehensive overview of the synthesis and purification of **disodium mesoxalate**, a compound of interest in various research and development applications. This document details two primary synthetic routes, outlines purification methodologies, and presents relevant characterization data.

## Introduction

**Disodium mesoxalate**, also known as disodium dihydroxymalonate or the disodium salt of ketomalonic acid, is an organic salt with growing importance in the fields of medicinal chemistry and materials science. Its hydrated form, disodium dihydroxymalonate, is the more commonly encountered and stable species. This guide will focus on practical and well-documented methods for its preparation and purification to a high degree of purity.

## Synthesis of Disodium Mesoxalate

Two principal synthetic pathways for the preparation of **disodium mesoxalate** are presented: the oxidation of tartronic acid and the hydrolysis of diethyl mesoxalate.

## Synthesis via TEMPO-Mediated Oxidation of Disodium Tartronate

This method utilizes the selective oxidation of the secondary alcohol in tartronic acid to a ketone using a TEMPO (2,2,6,6-tetramethylpiperidine-1-oxyl) catalyst.

- **Preparation of Disodium Tartrate Solution:** Tartronic acid is dissolved in deionized water and the pH is adjusted to 10 with a sodium hydroxide solution. The solution is then cooled to 0°C in an ice bath.
- **Oxidation Reaction:** A catalytic amount of TEMPO and sodium bromide are added to the chilled solution. Sodium hypochlorite (bleach) is then added dropwise as the regenerating oxidant while maintaining the temperature at 0°C and the pH at 10. The reaction progress can be monitored by the disappearance of the starting material using a suitable analytical technique such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- **Reaction Quench:** Once the reaction is complete, the excess oxidant is quenched by the addition of a small amount of ethanol.

A publication on the TEMPO-mediated oxidation of tartronic acid indicates that this method results in a complete conversion to mesoxalate, suggesting high yields.[\[1\]](#)

## Synthesis via Hydrolysis of Diethyl Mesoxalate

This alternative route involves the synthesis of diethyl mesoxalate followed by its basic hydrolysis to the disodium salt.

- **Synthesis of Diethyl Mesoxalate:** Diethyl mesoxalate can be synthesized from diethyl malonate through various oxidative methods. One common method involves the nitrosation of diethyl malonate followed by oxidation.[\[2\]](#)
- **Hydrolysis:** Diethyl mesoxalate is suspended in an aqueous solution of sodium hydroxide (2 molar equivalents). The mixture is stirred at room temperature until the hydrolysis is complete, which can be monitored by the disappearance of the ester spot on TLC.
- **Workup:** The resulting solution contains **disodium mesoxalate**.

## Purification of Disodium Mesoxalate

The purification of the water-soluble **disodium mesoxalate** is typically achieved through recrystallization, often involving a mixed solvent system.

- **Initial Concentration:** The aqueous solution of **disodium mesoxalate** from the synthesis workup is concentrated under reduced pressure to a smaller volume.
- **Precipitation/Crystallization:** Ethanol is slowly added to the concentrated aqueous solution with stirring. **Disodium mesoxalate**, being less soluble in ethanol-water mixtures than in pure water, will precipitate out of the solution. The addition of a common salt like sodium chloride can also be employed to induce precipitation through the common ion effect.
- **Isolation:** The precipitated solid is collected by vacuum filtration.
- **Washing:** The collected solid is washed with a cold 70% ethanol-water solution to remove residual impurities and salts.
- **Drying:** The purified **disodium mesoxalate** is dried under vacuum to remove residual solvents.

The principle of using a water/ethanol solvent system for the recrystallization of organic salts is a well-established technique.<sup>[3][4]</sup>

## Data Presentation

The following tables summarize the key quantitative data associated with the synthesis and properties of **disodium mesoxalate**.

Parameter	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>2</sub> Na <sub>2</sub> O <sub>6</sub>	[5]
Molecular Weight	180.02 g/mol	[5]
Appearance	White to off-white or light yellow crystals/powder	
Purity (Titration)	≥98.0%	[5]
Solubility	Water, Methanol	

Table 1: Physical and Chemical Properties of **Disodium Mesoxalate** Monohydrate.

Synthesis Route	Starting Material	Key Reagents	Reported Yield
TEMPO-Mediated Oxidation	Tartronic Acid	TEMPO, NaBr, NaOCl, NaOH	High (Complete Conversion)[1]
Hydrolysis	Diethyl Mesoxalate	NaOH	Dependent on ester synthesis yield

Table 2: Comparison of Synthetic Routes for **Disodium Mesoxalate**.

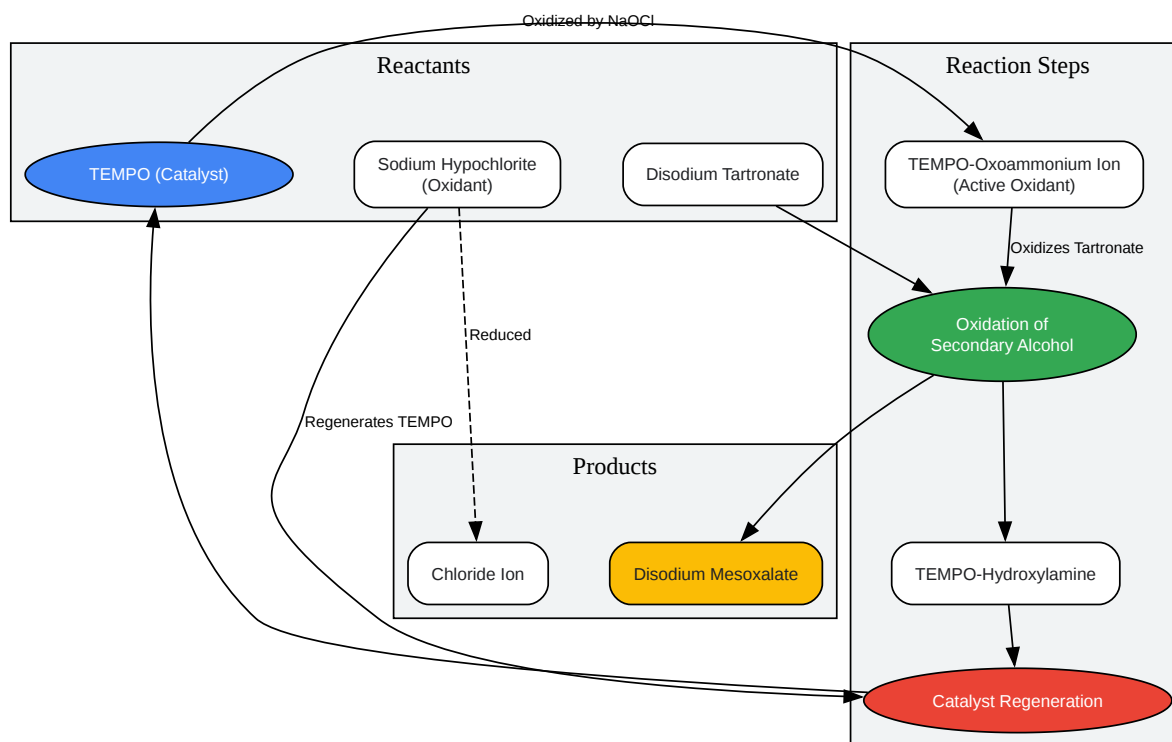
## Mandatory Visualizations

### Signaling Pathways and Experimental Workflows



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Caption: Workflow for the synthesis and purification of **disodium mesoxalate**.



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Caption: Catalytic cycle for the TEMPO-mediated oxidation of disodium tartronate.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)